

Physical and chemical properties of ammonium paramolybdate tetrahydrate

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Compound of Interest

Compound Name: *Ammonium paramolybdate tetrahydrate*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Paramolybdate Tetrahydrate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium paramolybdate tetrahydrate, also known as ammonium heptamolybdate tetrahydrate, is an inorganic compound with the chemical formula $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$.^{[1][2][3]} It is a colorless, white, or light green crystalline solid and is one of the most common water-soluble molybdenum compounds.^{[1][2][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **ammonium paramolybdate tetrahydrate**, including quantitative data, experimental protocols for its analysis, and visualizations of its chemical behavior and analytical workflows. This document is intended for researchers, scientists, and professionals in drug development who utilize molybdenum compounds in their work.

Physical Properties

Ammonium paramolybdate tetrahydrate presents as a crystalline solid.^[2] Its key physical properties are summarized in the table below, providing a quick reference for laboratory and developmental applications.

Property	Value
Molecular Formula	$(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$ [1]
Molecular Weight	1235.86 g/mol [1] [5]
Appearance	White to light green, crystalline solid [1] [4]
Density	2.498 g/cm ³ [1] [6]
Melting Point	~90 °C (loses water) [1] [6]
Decomposition Point	190 °C [1] [6]
Solubility in Water	400 g/L (at 20 °C) [7] , 65.3 g/100 mL [6]
Solubility in other solvents	Insoluble in alcohol [8]
Crystal Structure	Monoclinic

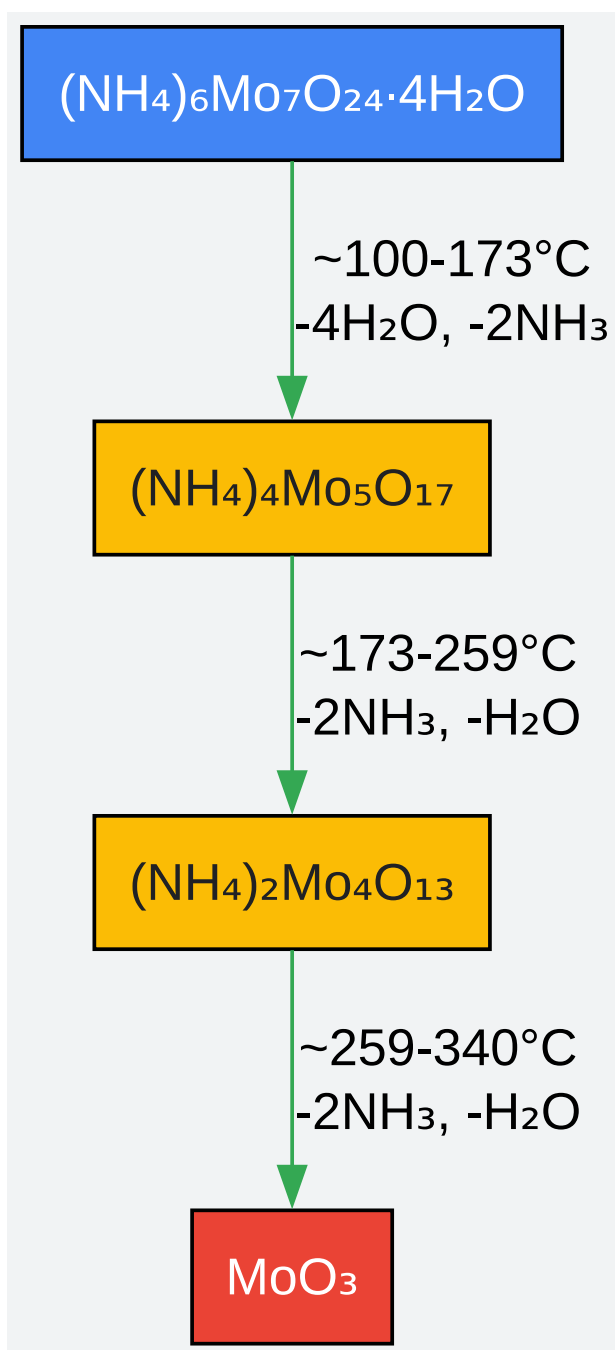
Chemical Properties

Ammonium paramolybdate tetrahydrate is a versatile compound with several key chemical characteristics. It is stable under normal conditions but is incompatible with strong acids and strong oxidizing agents.[\[7\]](#)[\[9\]](#) The pH of a concentrated solution typically lies between 5 and 6.[\[3\]](#)[\[6\]](#)

Thermal Decomposition

Upon heating, **ammonium paramolybdate tetrahydrate** undergoes a multi-stage decomposition. At approximately 90°C, it begins to lose its water of hydration.[\[6\]](#)[\[10\]](#) As the temperature increases to 190°C, it decomposes further, yielding ammonia, water, and molybdenum trioxide.[\[1\]](#)[\[10\]](#) The overall decomposition process in air can be summarized in three main stages between 100°C and 340°C, with the final product being pure orthorhombic molybdenum trioxide (MoO_3).[\[10\]](#) In an inert atmosphere, the decomposition of the ammonium ions can create a self-reducing environment.[\[1\]](#)

The stepwise decomposition has been reported to proceed through several intermediate ammonium molybdate species.[\[11\]](#)



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Caption: Thermal decomposition pathway of **ammonium paramolybdate tetrahydrate**.

Reactivity

Solutions of ammonium paramolybdate react with acids to form molybdic acid and the corresponding ammonium salt.[3][6] It is widely used in analytical chemistry for the detection of

phosphates, silicates, and arsenates, with which it forms characteristic colored precipitates or complexes.^[2]^[3]^[12]

Experimental Protocols

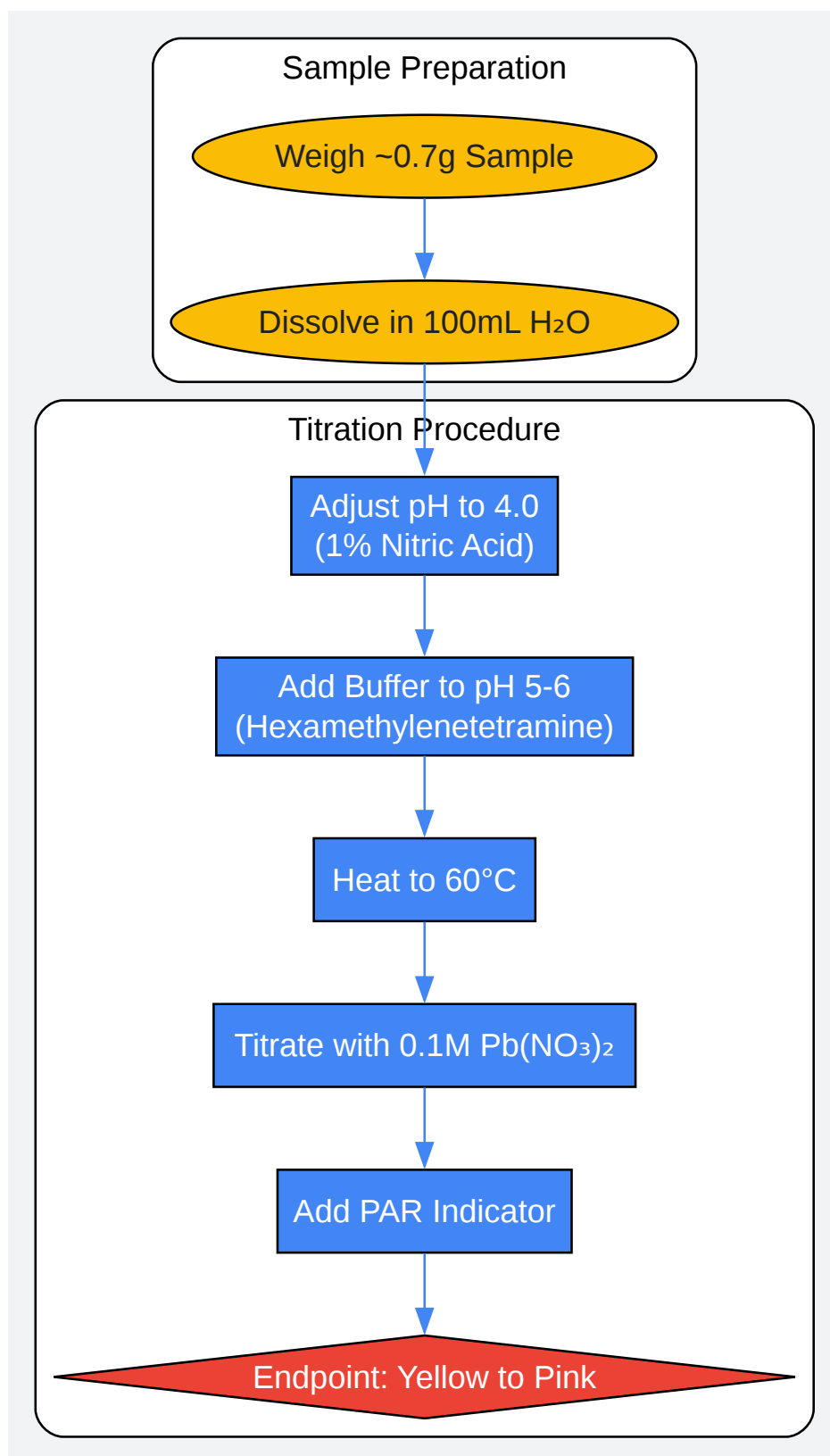
Assay by Precipitation Titration of Molybdate

This method determines the purity of **ammonium paramolybdate tetrahydrate** by titrating the molybdate ion with a standardized lead nitrate solution.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 0.7 g of the sample and dissolve it in 100 mL of deionized water.
- **pH Adjustment:** Adjust the pH of the solution to 4.0 using a 1% nitric acid solution.
- **Buffering:** Add a hexamethylenetetramine reagent solution to bring the pH to between 5 and 6, monitored with a pH meter.
- **Titration:** Heat the solution to 60°C. Titrate with a 0.1 M standard solution of lead nitrate.
- **Endpoint Detection:** Add 0.2 mL of a 0.1% PAR (4-(2-pyridylazo)resorcinol) indicator solution. The endpoint is reached at the first appearance of a permanent pink color, changing from the initial yellow.^[13]

One milliliter of 0.1 M lead nitrate is equivalent to 0.01439 g of MoO_3 .^[13]



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Caption: Experimental workflow for the assay of ammonium paramolybdate.

Determination of Insoluble Matter

This protocol is used to quantify the amount of insoluble impurities in the sample.

Methodology:

- Dissolve 20 g of the sample in 200 mL of water.
- Heat the solution to boiling and digest in a covered beaker on a steam bath for one hour.
- Filter the hot solution through a tared filtering crucible.
- Wash the residue thoroughly with hot water.
- Dry the crucible at 105°C to a constant weight.

Analysis of Heavy Metals (as Pb)

This method is used to determine the concentration of heavy metal impurities.

Methodology:

- Dissolve 2.0 g of the sample in approximately 20 mL of water.
- Add 10 mL of a 10% sodium hydroxide solution and 2 mL of ammonium hydroxide.
- Dilute the solution to 40 mL with water.
- For a control, add 0.01 mg of lead ion (Pb) to 10 mL of the sample solution and dilute to 30 mL.
- Add 10 mL of freshly prepared hydrogen sulfide water to both the sample and control solutions.
- Any color that develops in the sample solution should not exceed that of the control.[\[13\]](#)

Applications

Ammonium paramolybdate tetrahydrate is a versatile reagent with numerous applications in scientific research and industry. It serves as an analytical reagent for the quantification of phosphates, silicates, arsenates, and lead in aqueous solutions.[2][8] It is also utilized in the production of molybdenum metal and ceramics, in electroplating, and as a component in fertilizers for crops.[8] In the field of life sciences, it is used in cryo-negative staining for the visualization of particles in electron microscopy.[8] Furthermore, it is a precursor for the synthesis of various catalysts.[1]

Safety and Handling

Ammonium paramolybdate tetrahydrate is harmful if swallowed and can cause skin and eye irritation.[4][14] It is recommended to handle this chemical in a well-ventilated area or in a fume hood, wearing appropriate personal protective equipment, including gloves and safety glasses.[14][15] Store the compound in a tightly sealed container in a cool, dry place.[16] It should be kept away from strong acids and oxidizing agents.[4][15]

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